

Application Note: Determination of Thiencarbazone-methyl in Environmental Samples by LC-MS/MS

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Compound of Interest

Compound Name: Thiencarbazone-methyl

Cat. No.: B109839

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Abstract

This application note describes a sensitive and selective method for the determination of **thiencarbazone-methyl** in environmental matrices, specifically soil and water, using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The method employs a straightforward sample preparation procedure followed by a rapid LC-MS/MS analysis, providing high throughput and reliable quantification. The method has been validated to demonstrate its accuracy, precision, and linearity over a relevant concentration range.

Introduction

Thiencarbazone-methyl is a sulfonylurea herbicide used for the control of a wide range of grass and broadleaf weeds in various crops.^[1] Due to its application in agricultural settings, there is a potential for this compound to contaminate soil and water resources. Therefore, a robust and sensitive analytical method is crucial for monitoring its presence in the environment to ensure regulatory compliance and assess potential ecological risks. This application note presents a validated LC-MS/MS method for the quantification of **thiencarbazone-methyl** in soil and water samples.

Experimental

Materials and Reagents

- **Thiencarbazone-methyl** analytical standard (PESTANAL®, CAS: 317815-83-1) was purchased from Sigma-Aldrich or a similar certified reference material provider.
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Primary Secondary Amine (PSA) sorbent
- Anhydrous Magnesium Sulfate (MgSO₄)
- Oasis HLB Solid Phase Extraction (SPE) cartridges

Instrumentation

An LC-MS/MS system equipped with an electrospray ionization (ESI) source was used for the analysis. The system consisted of a high-performance liquid chromatograph (HPLC) coupled to a triple quadrupole mass spectrometer.

LC-MS/MS Conditions

The chromatographic and mass spectrometric conditions were optimized for the analysis of **thiencarbazone-methyl** and are summarized in the table below.

| Parameter | Condition |
|---------------------|--|
| LC Column | C18 reversed-phase column (e.g., 2.1 x 75 mm, 2.7 µm)[2] |
| Mobile Phase A | Water with 0.1% Formic Acid |
| Mobile Phase B | Acetonitrile with 0.1% Formic Acid |
| Gradient | 5% B to 95% B over 5 minutes, hold for 2 minutes, return to initial conditions |
| Flow Rate | 0.3 mL/min |
| Injection Volume | 5 µL |
| Ionization Mode | Electrospray Ionization (ESI), Negative[2] |
| Scan Type | Multiple Reaction Monitoring (MRM) |
| Precursor Ion (m/z) | [Value to be determined from standard infusion] |
| Product Ions (m/z) | [Values to be determined from standard infusion] |
| Collision Energy | [Optimized values for each transition] |
| Dwell Time | 100 ms |

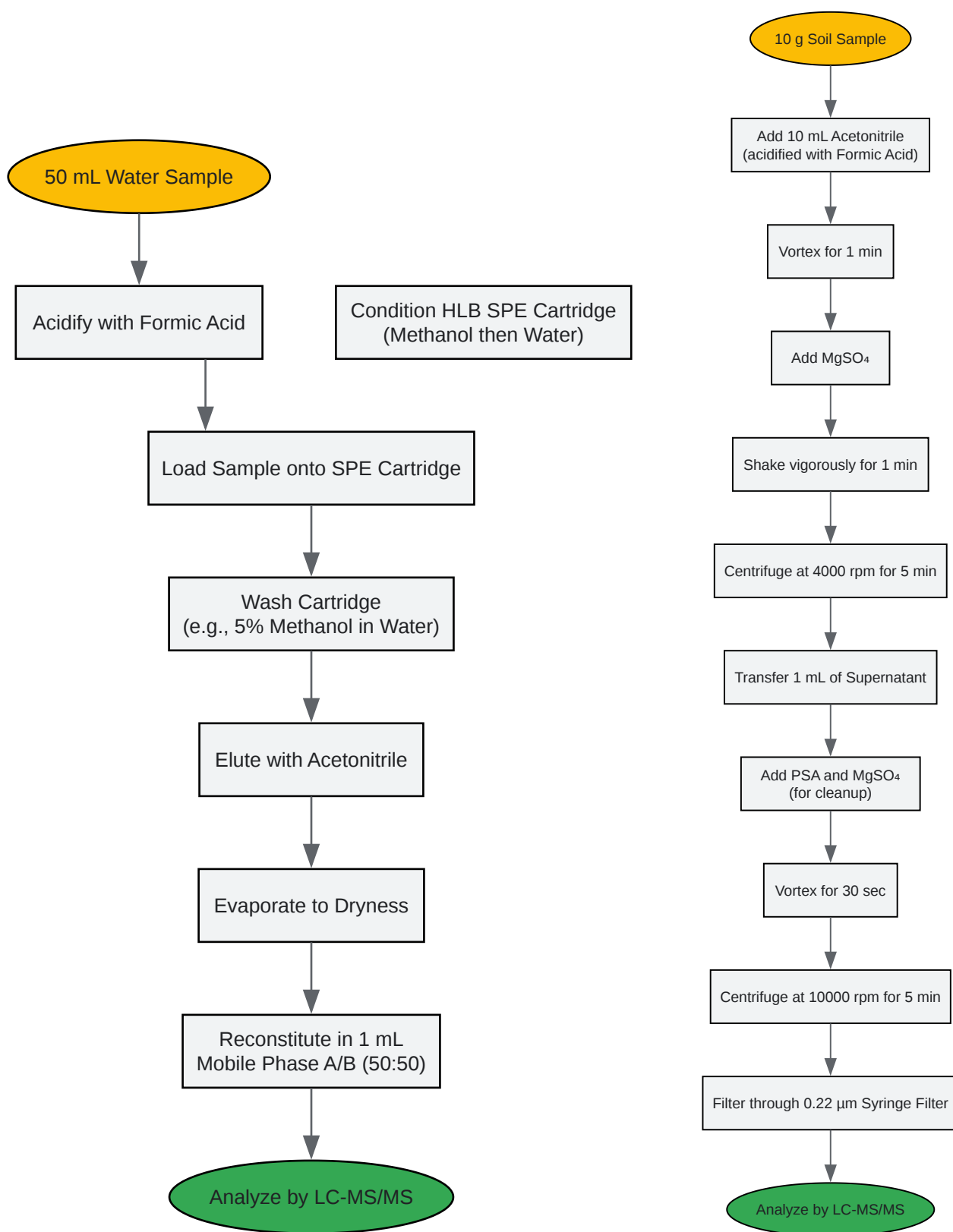
Protocols

Standard Solution Preparation

A stock solution of **thiencarbazone-methyl** (100 µg/mL) was prepared in acetonitrile. Working standard solutions were prepared by serial dilution of the stock solution with a mixture of acetonitrile and water (1:1, v/v) to create a calibration curve ranging from 0.1 to 100 ng/mL.

Sample Preparation

A solid-phase extraction (SPE) method was used for the pre-concentration and cleanup of water samples.

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References

- 1. hpc-standards.com [hpc-standards.com]
- 2. Determination of Thien carbazole-methyl and Its Metabolites in Different Environmental Matrixes by Liquid Chromatography¹⁴ Tandem Mass Spectrometry [fxcsxb.com]
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